

1-Bromodibenzofuran: A Technical Guide for Advanced Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Bromodibenzofuran

CAS No.: 50548-45-3

Cat. No.: B3021804

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Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **1-Bromodibenzofuran** (CAS No. 50548-45-3). Designed for researchers, medicinal chemists, and materials scientists, this document delves into the core characteristics of this versatile heterocyclic compound. It details established synthetic protocols, explores its reactivity in key organic transformations, and elucidates the scientific principles behind its application as a critical intermediate in the development of Organic Light-Emitting Diodes (OLEDs). Safety protocols and handling procedures are also provided to ensure safe laboratory practice.

Introduction

1-Bromodibenzofuran is an aromatic heterocyclic compound featuring a dibenzofuran core with a bromine substituent at the C1 position. The dibenzofuran scaffold is a privileged structure found in various natural products and pharmacologically active molecules.^[1] The introduction of a bromine atom provides a reactive handle for a multitude of cross-coupling

reactions, making **1-Bromodibenzofuran** a highly valuable and versatile building block in both medicinal chemistry and materials science.^[2]

Its primary significance lies in its role as an intermediate for advanced organic materials, particularly for OLEDs, where the rigid and planar dibenzofuran unit contributes to high thermal stability and desirable charge transport properties.^{[2][3]} This guide aims to consolidate the essential technical data and practical insights required for the effective utilization of this compound in a research and development setting.

Physicochemical and Molecular Properties

The fundamental properties of **1-Bromodibenzofuran** are summarized below. These data are critical for reaction planning, purification, and material characterization.

Property	Value	Source(s)
CAS Number	50548-45-3	^{[2][4]}
Molecular Formula	C ₁₂ H ₇ BrO	^{[2][4]}
Molecular Weight	247.09 g/mol	^{[2][4]}
Appearance	White to gray or brown powder/crystal	^[2]
Melting Point	67 °C	^[2]
Boiling Point	343.8 ± 15.0 °C (Predicted)	^{[2][5]}
Density	1.577 ± 0.06 g/cm ³ (Predicted)	^{[2][5]}
InChIKey	WUYYVOWEBMOELQ-UHFFFAOYSA-N	^{[4][6]}
Solubility	Insoluble in water; Soluble in organic solvents such as chloroform, acetone, and ethanol.	^[7]

Spectroscopic Profile

While extensive experimental spectral data for **1-Bromodibenzofuran** is not widely available in public repositories, a theoretical analysis based on its structure and data from the parent dibenzofuran molecule provides valuable guidance for characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The spectrum is expected to show seven distinct signals in the aromatic region (approx. 7.2-8.2 ppm). The protons on the unsubstituted benzene ring will likely appear as a complex multiplet system. On the brominated ring, the protons adjacent to the bromine and oxygen atoms will experience shifts influenced by the electronegativity and anisotropic effects of these substituents.
- ^{13}C NMR: Twelve signals are expected for the twelve unique carbon atoms. The carbon atom directly bonded to the bromine (C1) would be significantly shifted compared to the parent dibenzofuran. Aromatic carbons typically appear in the 110-160 ppm range. The two carbons adjacent to the oxygen atom (C4a, C5a) would appear at the downfield end of this range.

Infrared (IR) Spectroscopy

The IR spectrum of **1-Bromodibenzofuran** is expected to exhibit characteristic absorption bands corresponding to its functional groups.

- Aromatic C-H Stretching: Peaks will be observed above 3000 cm^{-1} .
- Aromatic C=C Stretching: Multiple sharp peaks are expected in the $1450\text{-}1600\text{ cm}^{-1}$ region.
- Aryl-Oxygen Ether (C-O-C) Stretching: A strong, characteristic absorption band is expected around $1200\text{-}1280\text{ cm}^{-1}$ for the asymmetric C-O-C stretch of the furan ring.
- C-Br Stretching: A peak in the fingerprint region, typically between $550\text{-}750\text{ cm}^{-1}$, would indicate the presence of the carbon-bromine bond.^[8]

Mass Spectrometry (MS)

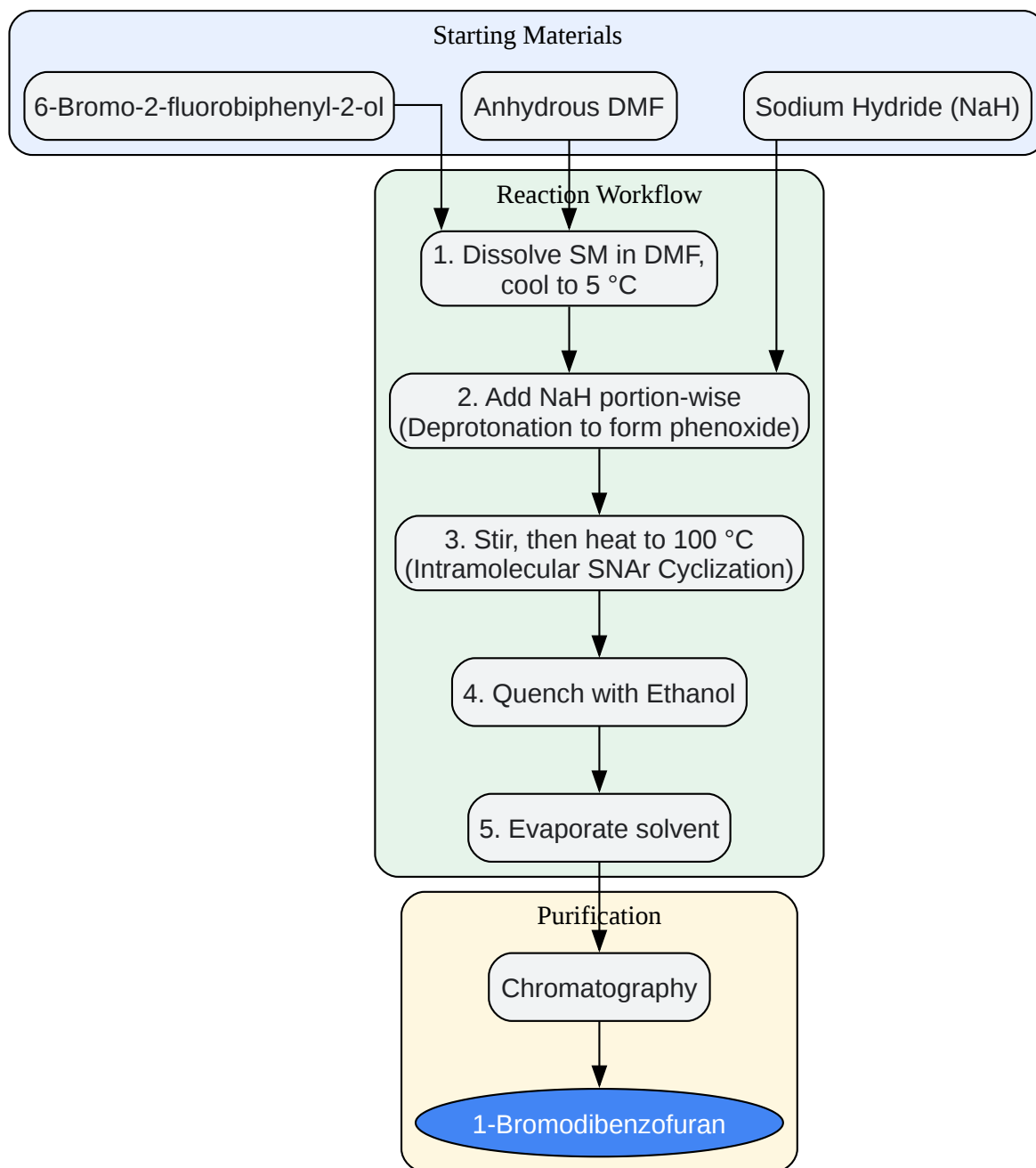
The electron ionization (EI) mass spectrum would show a prominent molecular ion peak (M^+) at m/z 246 and a characteristic $\text{M}+2$ peak at m/z 248 of nearly equal intensity, which is the isotopic signature of a molecule containing one bromine atom.

Synthesis and Manufacturing

1-Bromodibenzofuran is typically synthesized via intramolecular cyclization. A common and effective laboratory-scale protocol involves the base-mediated cyclization of a biphenyl precursor.^[2]

Synthesis from 6-Bromo-2-fluorobiphenyl-2-ol

This procedure leverages a nucleophilic aromatic substitution (S_NAr) pathway where the phenoxide, generated in situ, displaces the fluorine atom to form the furan ring.



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Caption: Workflow for the synthesis of **1-Bromodibenzofuran**.

Detailed Protocol:[2]

- Dissolve 111 g (416 mmol) of 6-bromo-2-fluorobiphenyl-2-ol in 2 L of anhydrous N,N-Dimethylformamide (DMF) and cool the solution to 5 °C in an ice bath.
- Add 20 g (449 mmol) of sodium hydride (60% suspension in mineral oil) in small portions to the cooled solution. Causality Note: NaH is a strong, non-nucleophilic base used to deprotonate the hydroxyl group, forming the reactive sodium phenoxide intermediate necessary for the subsequent cyclization.
- After the addition is complete, stir the mixture for an additional 20 minutes at 5 °C.
- Heat the reaction mixture to 100 °C for 45 minutes to facilitate the intramolecular nucleophilic aromatic substitution (S_NAr) reaction, where the phenoxide displaces the fluoride to form the dibenzofuran ring.
- After cooling to room temperature, slowly add 500 mL of ethanol to quench any unreacted sodium hydride.
- Concentrate the mixture to dryness using a rotary evaporator.
- Purify the resulting crude solid by column chromatography to yield the final product. (Typical Yield: ~88.5%).

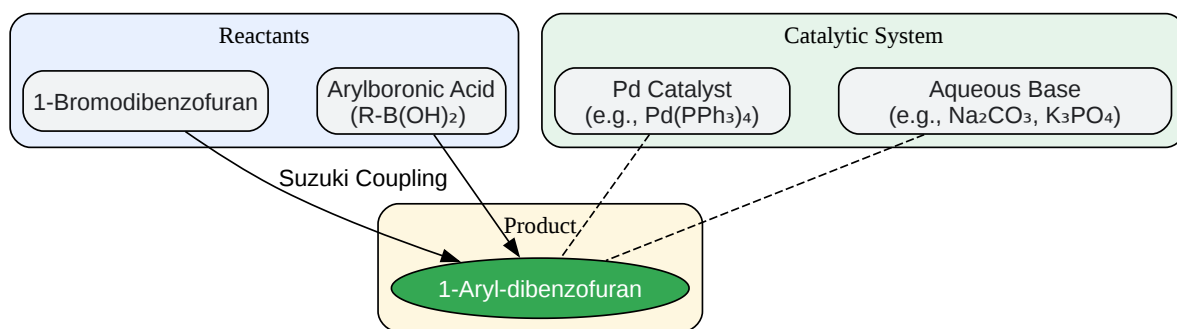
Chemical Reactivity and Synthetic Utility

The bromine atom at the C1 position is the key to **1-Bromodibenzofuran**'s utility as a synthetic intermediate. It readily participates in a variety of palladium-catalyzed cross-coupling reactions, allowing for the strategic formation of new carbon-carbon and carbon-nitrogen bonds.

Suzuki-Miyaura Coupling

The Suzuki reaction is a cornerstone of modern organic synthesis for creating C(sp²)-C(sp²) bonds.[8][9] **1-Bromodibenzofuran** is an excellent substrate for coupling with various aryl or vinyl boronic acids or esters. This reaction is fundamental to building the larger, conjugated molecular structures required for OLED materials and complex drug candidates.[10][11]

- Mechanism Insight: The reaction proceeds via a catalytic cycle involving the oxidative addition of the palladium(0) catalyst to the C-Br bond of **1-Bromodibenzofuran**, followed by transmetalation with a base-activated boronic acid derivative, and concluding with reductive elimination to yield the coupled product and regenerate the Pd(0) catalyst.[11] The choice of ligand, base, and solvent is critical for achieving high yields.[8]



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Caption: A representative Suzuki-Miyaura coupling reaction.

Buchwald-Hartwig Amination

For the synthesis of arylamines, which are prevalent in pharmaceuticals and hole-transport materials for OLEDs, the Buchwald-Hartwig amination is the premier method.[4][12] This reaction couples **1-Bromodibenzofuran** with a primary or secondary amine in the presence of a palladium catalyst and a strong, non-nucleophilic base.[5]

- Expertise Note: The development of specialized phosphine ligands (e.g., XantPhos, SPhos) has been crucial to expanding the scope of this reaction to include a wide variety of amines and aryl halides under milder conditions.[13][14] The reaction allows for the direct installation of nitrogen-containing functional groups onto the dibenzofuran core, a key step in tuning the electronic properties of the final molecule.

Grignard Reaction

1-Bromodibenzofuran can be converted into its corresponding Grignard reagent, 1-(dibenzofuranyl)magnesium bromide, by reacting it with magnesium metal in an anhydrous ether solvent.^{[15][16]} This transforms the electrophilic carbon of the C-Br bond into a potent carbon nucleophile.

- **Application Insight:** The resulting Grignard reagent can react with a wide range of electrophiles, such as aldehydes, ketones, and esters, to form new carbon-carbon bonds and introduce diverse functional groups. This pathway is essential for building molecular complexity. **Crucial Precaution:** Grignard reagents are extremely sensitive to protic sources (like water or alcohols) and must be prepared and used under strictly anhydrous conditions.^[16]

Applications in Drug Development and Materials Science

The primary application driving interest in **1-Bromodibenzofuran** is its use as a building block for materials in Organic Light-Emitting Diodes (OLEDs).^[2]

- **Scientific Rationale:** The dibenzofuran core possesses several key attributes for high-performance OLEDs:^[3]
 - **High Triplet Energy:** The rigid, conjugated system results in a high triplet energy level (~2.9 eV). This is critical for host materials in phosphorescent OLEDs (PhOLEDs) and thermally activated delayed fluorescence (TADF) devices, as it prevents unwanted energy transfer from the light-emitting dopant to the host material, thereby ensuring high efficiency.
 - **Thermal Stability:** The fused-ring structure imparts excellent thermal and morphological stability, which is essential for device longevity and operational lifetime.^[2]
 - **Charge Transport:** Dibenzofuran derivatives can be tailored through substitution (enabled by the bromo- group) to function as efficient hole-transport layer (HTL) materials, facilitating the movement of positive charges towards the emissive layer.

In drug development, the dibenzofuran nucleus is explored for its potential biological activities. The ability to functionalize the 1-position via cross-coupling allows for the rapid generation of

diverse libraries of compounds for screening against various therapeutic targets.

Safety and Handling

1-Bromodibenzofuran is an irritant and should be handled with appropriate personal protective equipment (PPE) in a well-ventilated area or chemical fume hood.

- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation). [\[4\]](#)
- Precautionary Statements:
 - P264: Wash hands and skin thoroughly after handling.
 - P280: Wear protective gloves, eye protection, and face protection.
 - P302+P352: IF ON SKIN: Wash with plenty of water.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Always consult the latest Safety Data Sheet (SDS) from the supplier before use. Store in a cool, dry place in a tightly sealed container.

References

- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). The Role of Dibenzofuran Derivatives in Modern OLED Technology. Retrieved from [\[Link\]](#)
- Abe, S., Sasabe, H., Nakamura, T., Matsuya, M., Saito, Y., Hanayama, T., Araki, S., Kumada, K., & Kido, J. (2022). Effect of substitution position of dibenzofuran-terminated robust hole-transporters on physical properties and TADF OLED performances. Molecular Systems Design & Engineering. Royal Society of Chemistry. Retrieved from [\[Link\]](#)
- Sasabe, H., et al. (2022). Effect of substitution position of dibenzofuran-terminated robust hole-transporters on physical properties and TADF OLED performances. RSC Publishing. Retrieved from [\[Link\]](#)

- Supporting Information for "Synthesis of C3-alkylated benzofurans via palladium-catalyzed regiocontrolled hydro-furanization of unactivated alkenes". (2020). The Partner Organisations. Retrieved from [\[Link\]](#)
- Jasperse, J. (n.d.). Grignard Reaction. Chem 355. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Regioisomer Effects of Dibenzofuran-based Bipolar Host Materials on Yellow Phosphorescent OLED Device Performance | Request PDF. Retrieved from [\[Link\]](#)
- Solubility of Things. (n.d.). 2-Bromodibenzofuran. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). **1-Bromodibenzofuran**. PubChem Compound Database. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2023). Buchwald-Hartwig Amination. Retrieved from [\[Link\]](#)
- ACS GCI Pharmaceutical Roundtable. (n.d.). Buchwald-Hartwig Amination. Retrieved from [\[Link\]](#)
- Winthrop University Department of Chemistry. (n.d.). Experiment 25 – The Grignard Reaction. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Benzofurans. PubChem. Retrieved from [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Buchwald-Hartwig Cross Coupling Reaction. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2024). 7: The Grignard Reaction (Experiment). Retrieved from [\[Link\]](#)
- Cheméo. (n.d.). 1-bromo-dibenzofuran. Retrieved from [\[Link\]](#)
- Kashani, S. K., Jessiman, J. E., et al. (n.d.). Exploring Homogeneous Conditions for Mild Buchwald-Hartwig Amination in Batch and Flow. ChemRxiv. Retrieved from [\[Link\]](#)
- Myers, A. G. Research Group, Harvard University. (n.d.). The Suzuki Reaction. Retrieved from [\[Link\]](#)

- Organic Chemistry Portal. (n.d.). Suzuki Coupling. Retrieved from [[Link](#)]
- Yoneda Labs. (n.d.). Suzuki-Miyaura cross-coupling: Practical Guide. Retrieved from [[Link](#)]
- YouTube. (2024). Suzuki Coupling I Common Byproducts in Suzuki Coupling. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2024). Suzuki-Miyaura Coupling. Retrieved from [[Link](#)]
- YouTube. (2020). Grignard Reaction Experiment Part 1, Prelab. Retrieved from [[Link](#)]
- ChemBK. (2024). 1-Brom-dibenzofuran. Retrieved from [[Link](#)]

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Sources

- 1. A Comprehensive Review on Benzofuran Synthesis Featuring Innovative and Catalytic Strategies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. 1-bromodibenzo[b,d]furan | 50548-45-3 [chemicalbook.com]
- 3. eMolecules 1-Bromodibenzo[b,d]furan | 50548-45-3 | MFCD00094238 | 1g, | Fisher Scientific [fishersci.com]
- 4. 1-Bromodibenzofuran | C₁₂H₇BrO | CID 190542 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chembk.com [chembk.com]
- 6. 1-bromo-dibenzofuran [webbook.nist.gov]
- 7. rsc.org [rsc.org]
- 8. infrared spectrum of 1-bromobutane C₄H₉Br CH₃CH₂CH₂CH₂Br prominent wavenumbers cm⁻¹ detecting functional groups present finger print for identification of n-butyl iodide image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 9. easpublisher.com [easpublisher.com]

- [10. mdpi.com \[mdpi.com\]](#)
- [11. Bis\(pinacolato\)diborane | Organoboron | Ambeed.com \[ambeed.com\]](#)
- [12. scribd.com \[scribd.com\]](#)
- [13. Factory Price OLED 99% 50548-45-3 1-Bromodibenzofuran Manufacturer, CasNo.50548-45-3 Xi'an Xszo Chem Co., Ltd. China \(Mainland\) \[xszochem.lookchem.com\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. rsc.org \[rsc.org\]](#)
- [16. rsc.org \[rsc.org\]](#)
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